

Improving the long-term heat aging performance of rubber with Vanox ZMTI

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Compound of Interest

Compound Name: Vanox ZMTI

Cat. No.: B13795527

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Vanox ZMTI Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on utilizing **Vanox ZMTI** to enhance the long-term heat aging performance of rubber.

Frequently Asked Questions (FAQs)

Q1: What is **Vanox ZMTI** and what is its primary function in rubber compounds?

Vanox ZMTI, chemically known as Zinc 2-mercaptotoluimidazole, is a non-discoloring, non-staining secondary antioxidant.^{[1][2][3]} Its primary function is to protect rubber articles from degradation caused by heat and oxygen, thereby improving their service life.^[4] It is particularly effective in enhancing long-term heat aging resistance.

Q2: How does **Vanox ZMTI** work as an antioxidant?

Vanox ZMTI functions as a synergistic antioxidant.^{[5][6]} This means it works most effectively when used in combination with a primary antioxidant (e.g., hindered phenols or amines).^{[5][6]} The primary antioxidant neutralizes free radicals, and **Vanox ZMTI** is thought to regenerate the primary antioxidant and decompose peroxides, which are harmful byproducts of the oxidation process.^{[4][5]} It also acts as a metal deactivator, preventing metal ions from accelerating rubber degradation.^[4]

Q3: In which types of rubber is **Vanox ZMTI** most effective?

Vanox ZMTI demonstrates excellent performance in a variety of elastomers, including:

- Ethylene Propylene Diene Monomer (EPDM)[[2](#)]
- Nitrile Butadiene Rubber (NBR)[[2](#)]
- Natural Rubber (NR)[[5](#)]
- Styrene-Butadiene Rubber (SBR)[[5](#)]
- Polychloroprene (CR)[[5](#)]

It is effective in both sulfur-cured and peroxide-cured systems.[[5](#)]

Q4: What are the typical dosage levels for **Vanox ZMTI**?

A typical dosage of **Vanox ZMTI** is around 1 part per hundred of rubber (phr).[[5](#)] However, the optimal concentration depends on the specific rubber formulation, the other additives present, and the service conditions of the final product.

Q5: Is **Vanox ZMTI** compatible with peroxide cure systems?

Yes, **Vanox ZMTI** is fully compatible with peroxide cure systems and does not interfere with the curing process.[[7](#)] In fact, it can improve the heat resistance of peroxide-cured EPDM.[[7](#)]

Troubleshooting Guide

Q1: I am observing poor heat aging performance even after adding **Vanox ZMTI**. What could be the issue?

- A1: Inadequate Dispersion: **Vanox ZMTI** has a high melting point (above 300°C).[[1](#)] If not properly dispersed in the rubber matrix, its synergistic effect will be limited. Ensure your mixing procedure provides sufficient shear and time to achieve a homogeneous dispersion.
- A2: Absence of a Primary Antioxidant: **Vanox ZMTI** is a synergist and requires the presence of a primary antioxidant (like a hindered phenol or an amine) to be fully effective.[[5](#)] Verify

that your formulation includes a suitable primary antioxidant.

- A3: Incorrect Dosage: The dosage of **Vanox ZMTI** and the primary antioxidant needs to be optimized. Too little will not provide adequate protection, while an excessive amount may not offer additional benefits and could affect other properties.
- A4: Improper Storage: Like many rubber chemicals, **Vanox ZMTI** should be stored in a cool, dry place away from direct sunlight to maintain its effectiveness.

Q2: My light-colored rubber compound is showing some discoloration after aging. I thought **Vanox ZMTI** was non-discoloring?

- A1: Interaction with Other Additives: While **Vanox ZMTI** itself is non-discoloring and non-staining, it is often used with primary antioxidants, some of which (especially certain amines) can cause discoloration.^[5] If color stability is critical, ensure you are using a non-discoloring primary antioxidant in conjunction with **Vanox ZMTI**.
- A2: Contamination: Contamination from processing equipment or other raw materials can sometimes lead to discoloration. Ensure thorough cleaning of mixers and mills between batches.

Q3: I am not seeing the expected improvement in flex fatigue resistance. Why might this be?

- A1: Sub-optimal Synergistic Partner: The synergistic effect of **Vanox ZMTI** on flex fatigue can be dependent on the chosen primary antioxidant. For instance, combinations with AGERITE® SUPERFLEX® SOLID G have been noted to offer excellent flex resistance.^[8] You may need to experiment with different primary antioxidants to find the best combination for your specific polymer and application.
- A2: Inadequate Dispersion: As with heat aging performance, poor dispersion will limit the effectiveness of **Vanox ZMTI** in improving flex fatigue resistance.

Data Presentation

The following tables summarize representative data on the effect of a synergistic antioxidant system, including a zinc-based component similar to **Vanox ZMTI**, on the mechanical properties of EPDM rubber after heat aging.

Table 1: Mechanical Properties of EPDM Compounds Before and After Heat Aging at 150°C for 72 hours.

Property	Test Method	Without Antioxidant (Aged)	With Synergistic Antioxidant System (Aged)
Tensile Strength (MPa)	ASTM D412	8.5	12.1
Elongation at Break (%)	ASTM D412	150	350
Hardness (Shore A)	ASTM D2240	75	70

Note: Data is representative and may not reflect the exact performance in all formulations.

Table 2: Change in Mechanical Properties of EPDM After Heat Aging.

Property	Without Antioxidant (% Change)	With Synergistic Antioxidant System (% Change)
Tensile Strength	-40%	-15%
Elongation at Break	-70%	-25%
Hardness	+15%	+5%

Note: Percentage change is calculated relative to the properties of the unaged material.

Experimental Protocols

Protocol 1: Evaluation of Long-Term Heat Aging Performance of Rubber Compounds

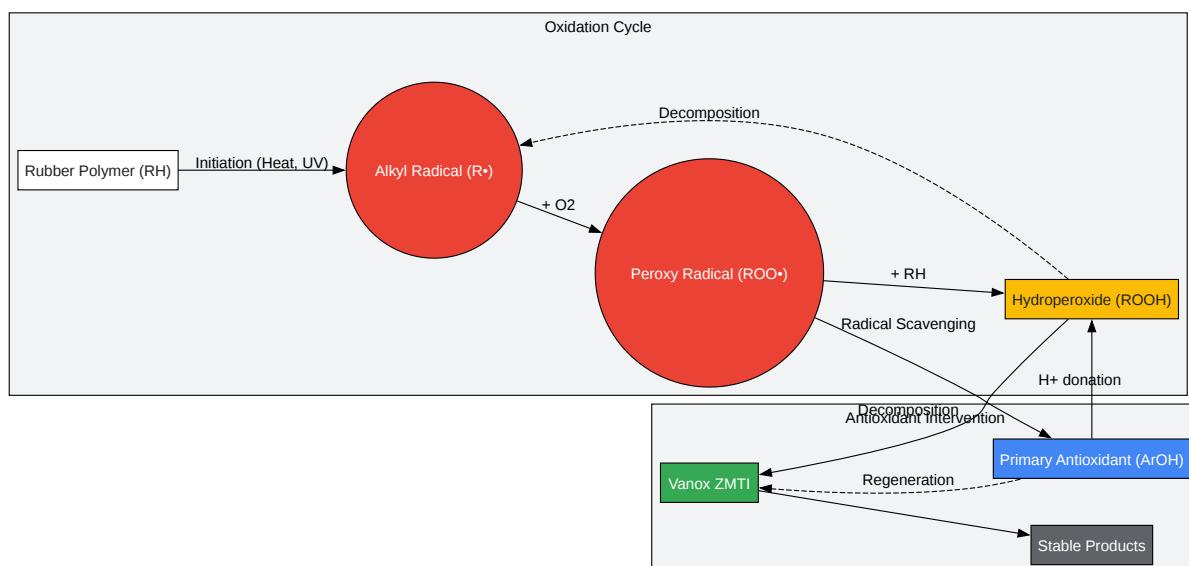
1. Objective: To determine the effect of **Vanox ZMTI** on the mechanical properties of a rubber compound after prolonged exposure to elevated temperatures.
2. Materials and Equipment:

- Internal mixer (e.g., Banbury mixer) or two-roll mill
- Compression molding press
- Tensile testing machine (ASTM D412)
- Durometer for hardness testing (ASTM D2240)
- Hot air circulating oven (ASTM D573)
- Standard tensile test specimens (dumbbells)
- Rubber compound ingredients (polymer, fillers, plasticizers, curatives, and antioxidant systems with and without **Vanox ZMTI**)

3. Procedure:

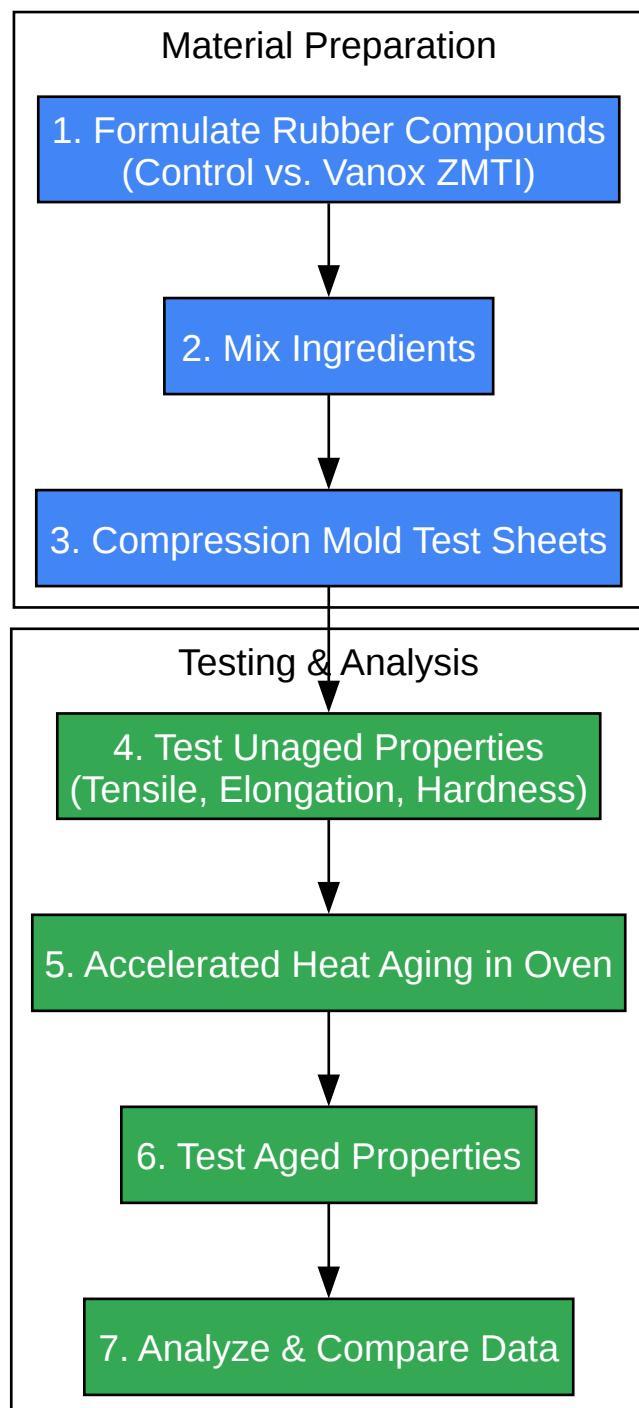
- Compounding:
 - Prepare two rubber formulations: a control without **Vanox ZMTI** and a test compound with a specified dosage of **Vanox ZMTI** and a primary antioxidant.
 - Mix the ingredients in an internal mixer or on a two-roll mill according to a standardized mixing procedure to ensure uniform dispersion.
- Vulcanization:
 - Sheet out the mixed compounds and compression mold them into sheets of the required thickness at a specified temperature and time to achieve optimal cure.
- Initial Property Testing (Unaged):
 - Cut dumbbell-shaped specimens from the vulcanized sheets.
 - Measure the initial tensile strength, elongation at break, and hardness of both the control and test compounds.
- Accelerated Heat Aging:
 - Place a set of test specimens from both the control and test compounds in a hot air circulating oven at a specified temperature (e.g., 125°C or 150°C) for a defined period (e.g., 72, 168, or 336 hours).
- Post-Aging Property Testing:
 - After the aging period, remove the specimens from the oven and allow them to cool to room temperature for at least 24 hours.
 - Measure the tensile strength, elongation at break, and hardness of the aged specimens.
- Data Analysis:
 - Calculate the percentage change in each property after aging for both the control and test compounds.
 - Compare the retention of properties to evaluate the effectiveness of **Vanox ZMTI**.

Mandatory Visualizations



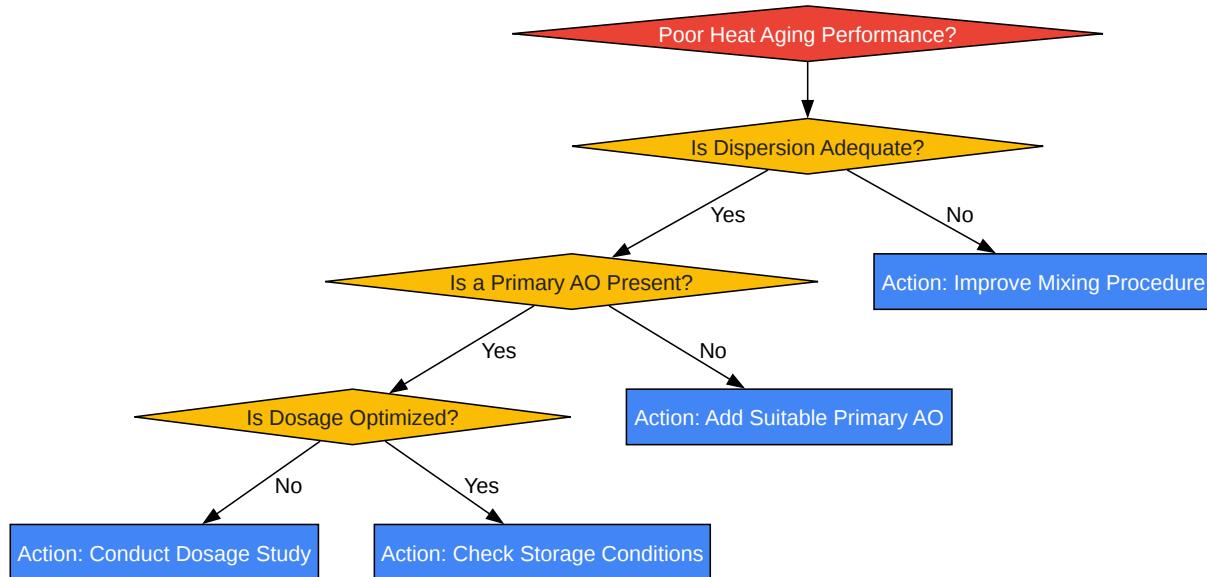
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Caption: Synergistic antioxidant mechanism of **Vanox ZMTI** with a primary antioxidant.



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Caption: Experimental workflow for evaluating heat aging performance.



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Caption: Troubleshooting decision tree for poor heat aging performance.

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